

# Essential Guide to the Safe Disposal of Methyl 2-hydroxy-4-nitrobenzoate

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## Compound of Interest

Compound Name: **Methyl 2-hydroxy-4-nitrobenzoate**

Cat. No.: **B089193**

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive guide to the proper disposal procedures for **Methyl 2-hydroxy-4-nitrobenzoate** (CAS Number: 13684-28-1), a chemical intermediate used in various synthetic applications.

**Disclaimer:** The following information is based on general procedures for similar nitroaromatic compounds. It is imperative to consult the specific Safety Data Sheet (SDS) for **Methyl 2-hydroxy-4-nitrobenzoate** before handling and disposal. Regulations may vary by region and institution.

## Immediate Safety and Handling Precautions

Before disposal, ensure that all personnel are familiar with the potential hazards of **Methyl 2-hydroxy-4-nitrobenzoate**. Based on data for structurally related compounds, this chemical should be handled with care.

### Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes.

**In Case of a Spill:**

- Evacuate the area.
- Wear appropriate PPE.
- For solid spills, carefully sweep up the material to avoid creating dust and place it in a designated, labeled waste container.
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

## Quantitative Data for a Structurally Similar Compound

Since a specific Safety Data Sheet for **Methyl 2-hydroxy-4-nitrobenzoate** was not readily available, the following table summarizes key data for a closely related compound, Methyl 4-nitrobenzoate (CAS: 619-50-1), to provide an indication of its physical and chemical properties.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NO <sub>4</sub>
Molecular Weight	181.15 g/mol
Appearance	Light yellow crystalline powder
Melting Point	94-97 °C
Boiling Point	296.6 °C at 760 mmHg
Flash Point	143.6 °C

Note: This data is for a related compound and should be used for reference only. Always refer to the specific SDS for the compound in use.

## Step-by-Step Disposal Protocol

The disposal of **Methyl 2-hydroxy-4-nitrobenzoate** must be conducted in accordance with all local, state, and federal regulations. The primary method for disposal is through a licensed chemical waste disposal company.

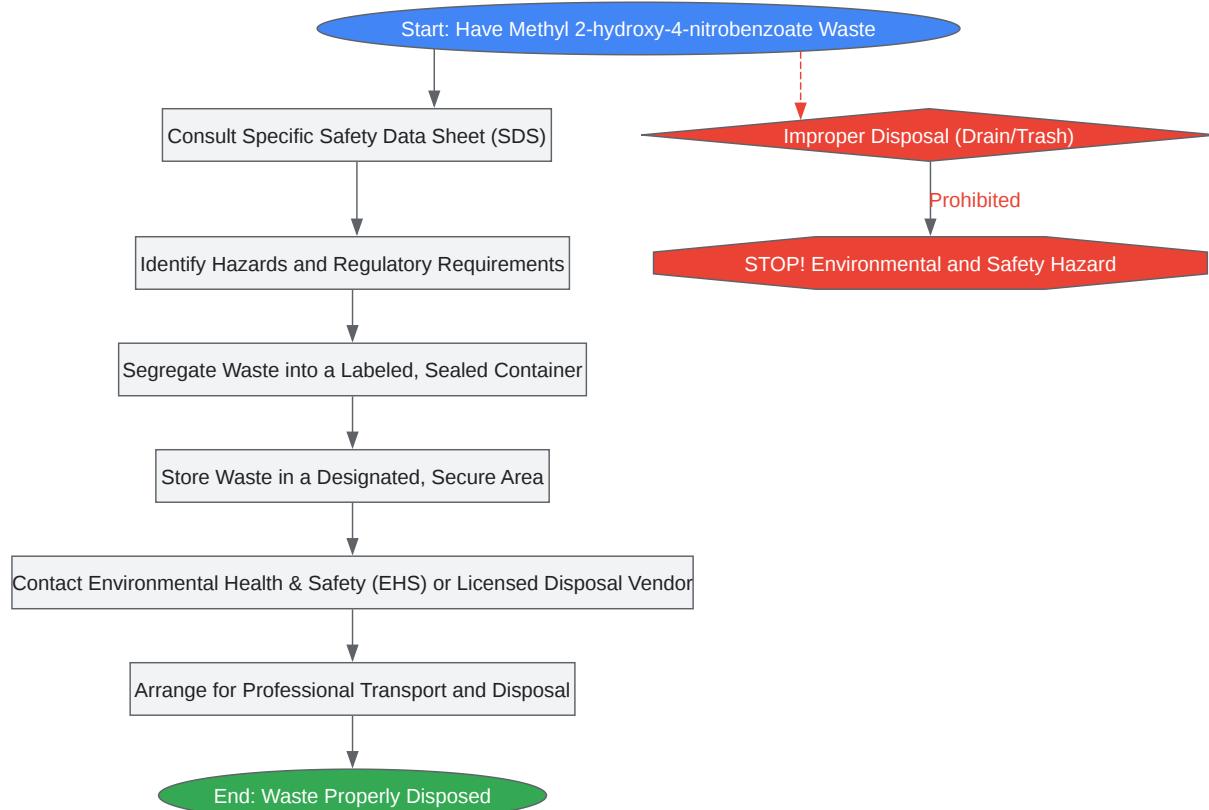
#### Experimental Protocol for Waste Segregation and Collection:

- Waste Identification: All waste containing **Methyl 2-hydroxy-4-nitrobenzoate** must be clearly labeled with its chemical name and associated hazards.
- Waste Segregation:
  - Do not mix **Methyl 2-hydroxy-4-nitrobenzoate** waste with other incompatible waste streams. It should be collected in a dedicated, properly labeled, and sealed container.
  - Solid waste (e.g., contaminated gloves, paper towels) should be collected separately from liquid waste.
- Container Management:
  - Use containers that are in good condition and compatible with the chemical.
  - Keep containers tightly closed when not in use to prevent the release of vapors or dust.[\[1\]](#)
  - Store waste containers in a designated, well-ventilated, and secure area away from heat and sources of ignition.
- Disposal Request:
  - Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for pickup and disposal.
  - Provide the complete chemical name, quantity, and any other required information.
- Final Disposal Method:
  - The most common and recommended method of disposal for this type of chemical is incineration at a licensed hazardous waste facility.[\[2\]](#)

- Under no circumstances should this chemical be disposed of down the drain or in regular trash. Discharge into the environment must be avoided.

## Disposal Decision Workflow

The following diagram illustrates the logical steps for the proper disposal of **Methyl 2-hydroxy-4-nitrobenzoate**.

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Caption: Workflow for the safe disposal of **Methyl 2-hydroxy-4-nitrobenzoate**.

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## References

- 1. [fishersci.com](http://fishersci.com) [fishersci.com]
- 2. METHYL 2-HYDROXY-4-NITROBENZOATE | 13684-28-1 [chemicalbook.com]
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